

molecular weight and formula of monoethanolamine lauryl sulfate

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Compound of Interest

Compound Name: Monoethanolamine lauryl sulfate

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In-Depth Technical Guide: Monoethanolamine Lauryl Sulfate

This guide provides a comprehensive overview of **monoethanolamine lauryl sulfate**, a widely utilized anionic surfactant. It is intended for researchers, scientists, and professionals in drug development and formulation who require detailed information on its chemical and physical properties, synthesis, and structure.

Core Properties of Monoethanolamine Lauryl Sulfate

Monoethanolamine lauryl sulfate is an organic salt formed by the reaction of monoethanolamine with lauryl sulfuric acid.^[1] It is valued in numerous applications, particularly in personal care and cosmetic products, for its excellent surfactant properties, including cleansing, foaming, and emulsifying actions.^{[1][2][3][4]} The molecule's amphiphilic nature, possessing both a hydrophilic (water-attracting) head and a hydrophobic (water-repelling) tail, allows it to reduce the surface tension between oil and water, facilitating the removal of dirt and oil.^[2]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **monoethanolamine lauryl sulfate**.

Property	Value	Source
Molecular Formula	C14H33NO5S	[1][2][5]
Molecular Weight	327.48 g/mol	[1][5][6][7]
CAS Number	4722-98-9	[1][2][5]
IUPAC Name	2-hydroxyethylazanium; dodecyl sulfate	[1]
Density	Approximately 1.03 g/mL	[3]
pH (of a solution)	3.0 to 4.0	[3]

Experimental Protocols

Synthesis of Monoethanolamine Lauryl Sulfate

The industrial synthesis of **monoethanolamine lauryl sulfate** is a multi-step process that involves the sulfation of lauryl alcohol followed by neutralization with monoethanolamine.[1]

1. Sulfation of Lauryl Alcohol:

- **Reactants:** Dodecanol (lauryl alcohol) and a sulfonating agent (e.g., chlorosulfonic acid or sulfur trioxide).
- **Procedure:** Dodecanol is reacted with the sulfonating agent under controlled temperature conditions to produce lauryl sulfuric acid and a byproduct (e.g., hydrogen chloride if chlorosulfonic acid is used). The reaction is highly exothermic and requires careful temperature management to prevent unwanted side reactions and degradation of the product.
- **Byproduct Removal:** If hydrogen chloride is produced, it is typically removed by vacuum stripping.[8]

2. Neutralization:

- **Reactants:** Lauryl sulfuric acid and monoethanolamine.

- Procedure: The lauryl sulfuric acid is carefully neutralized with an aqueous solution of monoethanolamine. The reaction is carried out with constant stirring and cooling to control the exothermic neutralization process. The pH of the resulting solution is adjusted to the desired range.

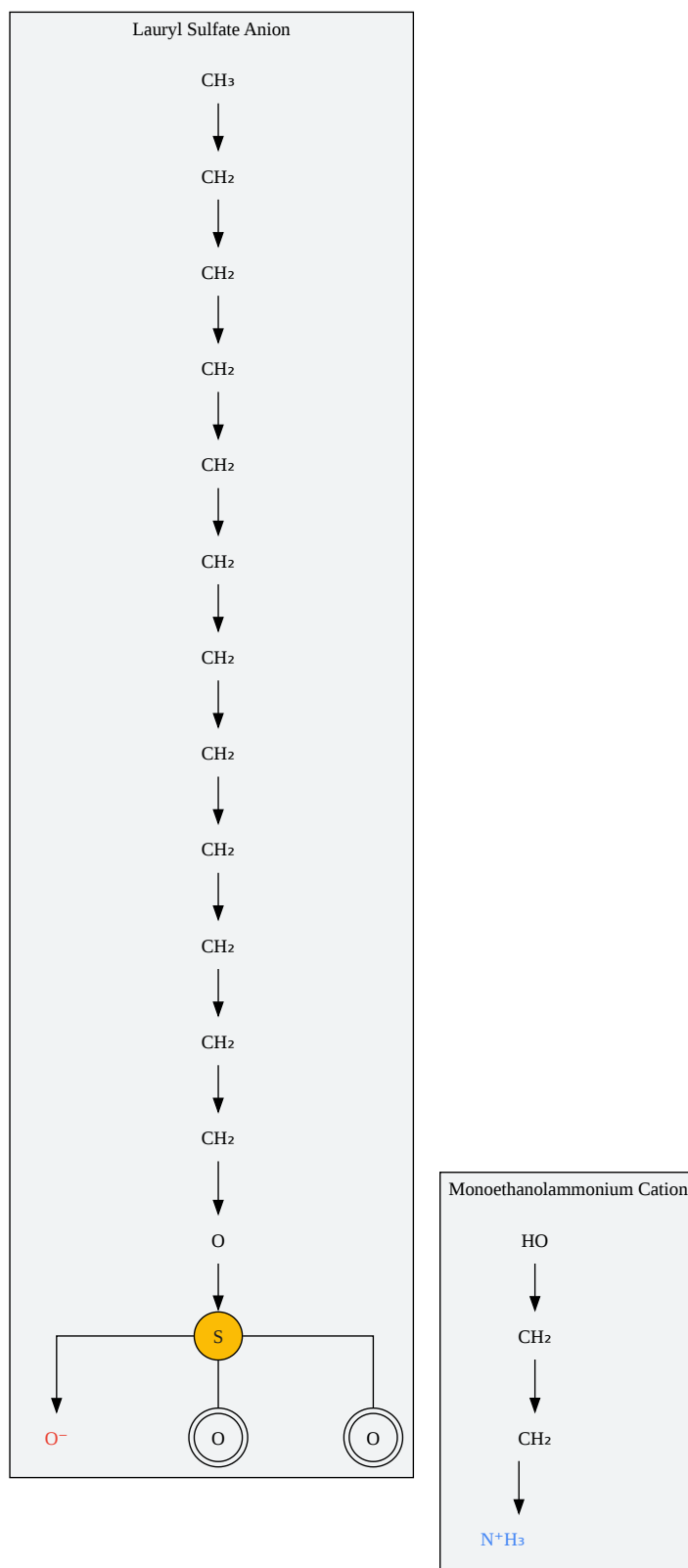
3. Purification:

- The final product may undergo further purification steps to remove any unreacted starting materials or byproducts, ensuring the desired quality and purity for its intended application.
- [\[1\]](#)

Visualizations

Chemical Structure of Monoethanolamine Lauryl Sulfate

The following diagram illustrates the ionic interaction between the lauryl sulfate anion and the monoethanolammonium cation.

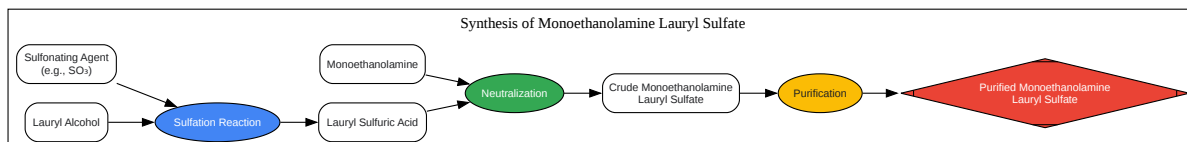


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Caption: Ionic structure of **monoethanolamine lauryl sulfate**.

Experimental Workflow for Synthesis

This diagram outlines the general workflow for the synthesis of **monoethanolamine lauryl sulfate**.



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Caption: General workflow for the synthesis process.

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